

# CAS 1365272-74-7 physicochemical data

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name:	2-[4-Fluoro-3-(trifluoromethyl)phenyl]benzonitrile
CAS No.:	1365272-74-7
Cat. No.:	B566885

[Get Quote](#)

An In-Depth Technical Guide to Tirzepatide: A Novel Dual GIP and GLP-1 Receptor Agonist

## Introduction

Tirzepatide, with the CAS number 2023788-19-2, is a first-in-class therapeutic agent that functions as a dual agonist for both the glucose-dependent insulinotropic polypeptide (GIP) and glucagon-like peptide-1 (GLP-1) receptors.[1] This synthetic polypeptide, comprised of 39 amino acids, has garnered significant attention within the medical and scientific communities for its profound effects on glycemic control and weight management.[1][2] Developed by Eli Lilly and Company, it is marketed under the brand names Mounjaro® for the treatment of type 2 diabetes and Zepbound® for chronic weight management.[1][3] This guide provides a comprehensive overview of the physicochemical properties, mechanism of action, and clinical pharmacology of tirzepatide, tailored for researchers, scientists, and drug development professionals.

## Physicochemical Properties

Tirzepatide is a large peptide molecule with a complex structure designed for enhanced stability and a prolonged half-life.[4][5] Its molecular formula is C<sub>225</sub>H<sub>348</sub>N<sub>48</sub>O<sub>68</sub>, and it has a molecular weight of 4813.53 Da.[4][5] The structure of tirzepatide is based on the native GIP sequence and includes a C20 fatty diacid moiety attached to a lysine residue, which facilitates binding to albumin and extends its duration of action.[1][4]

Table 1: Physicochemical Data of Tirzepatide

Property	Value	Reference
CAS Number	2023788-19-2	[5]
Molecular Formula	C225H348N48O68	[4][5]
Molecular Weight	4813.53 g/mol	[4][5]
Appearance	Clear, colorless to slightly yellow solution	[6]
Solubility	In DMSO: ~50 mg/mL. Insoluble in water.	[5][7]
Storage	Refrigerate at 2°C to 8°C (36°F to 46°F). Can be stored at room temperature for up to 21 days. Do not freeze. Protect from light.	[8][9][10]

## Mechanism of Action: A Dual Incretin Approach

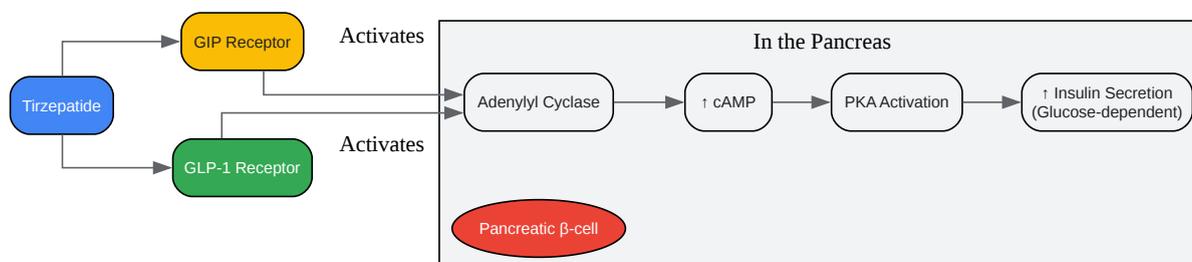
Tirzepatide's innovative mechanism of action lies in its ability to simultaneously activate both GIP and GLP-1 receptors.[1] These incretin hormones are naturally released from the gut in response to nutrient intake and play a crucial role in glucose homeostasis. By mimicking the actions of both GIP and GLP-1, tirzepatide provides a multi-faceted approach to improving metabolic health.

The binding of tirzepatide to its receptors initiates a cascade of intracellular signaling events, primarily through the activation of adenylyl cyclase and the subsequent increase in cyclic AMP (cAMP). This signaling pathway leads to:

- **Enhanced Insulin Secretion:** Tirzepatide stimulates the release of insulin from pancreatic  $\beta$ -cells in a glucose-dependent manner, meaning it has a minimal risk of causing hypoglycemia.[5]

- **Suppressed Glucagon Release:** It reduces the secretion of glucagon from pancreatic  $\alpha$ -cells, which in turn decreases hepatic glucose production.[5]
- **Delayed Gastric Emptying:** Similar to native GLP-1, tirzepatide slows the rate at which food leaves the stomach, leading to increased satiety and reduced food intake.[2]
- **Increased Insulin Sensitivity:** Studies have shown that tirzepatide can improve insulin sensitivity, potentially through its effects on adiponectin levels and by reducing insulin resistance.[2][4]

Diagram 1: Simplified Signaling Pathway of Tirzepatide



[Click to download full resolution via product page](#)

Caption: Tirzepatide activates GIP and GLP-1 receptors, leading to increased insulin secretion.

## Pharmacokinetics and Metabolism

Tirzepatide is administered as a once-weekly subcutaneous injection.[5] It exhibits high bioavailability, approximately 80%, with peak plasma concentrations reached between 8 and 72 hours post-administration.[2] A key feature of tirzepatide is its long elimination half-life of about 5 days, which is attributed to its high (99%) binding to plasma albumin.[2][5] This prolonged half-life allows for convenient once-weekly dosing.

The metabolism of tirzepatide occurs through proteolytic cleavage of the peptide backbone,  $\beta$ -oxidation of the fatty diacid moiety, and amide hydrolysis.[5] The resulting metabolites are

primarily excreted in the urine and feces.[7]

Table 2: Pharmacokinetic Parameters of Tirzepatide

Parameter	Value	Reference
Bioavailability	~80%	[2]
Time to Peak Concentration (Tmax)	8 - 72 hours	[2]
Protein Binding	99% (to albumin)	[2][5]
Volume of Distribution (Vd)	~10.3 L	[2][5]
Elimination Half-life	~5 days	[2][5]
Metabolism	Proteolytic cleavage, $\beta$ -oxidation, amide hydrolysis	[5]
Excretion	Urine and feces	[7]

## Experimental Protocols: Quantification of Tirzepatide in Plasma

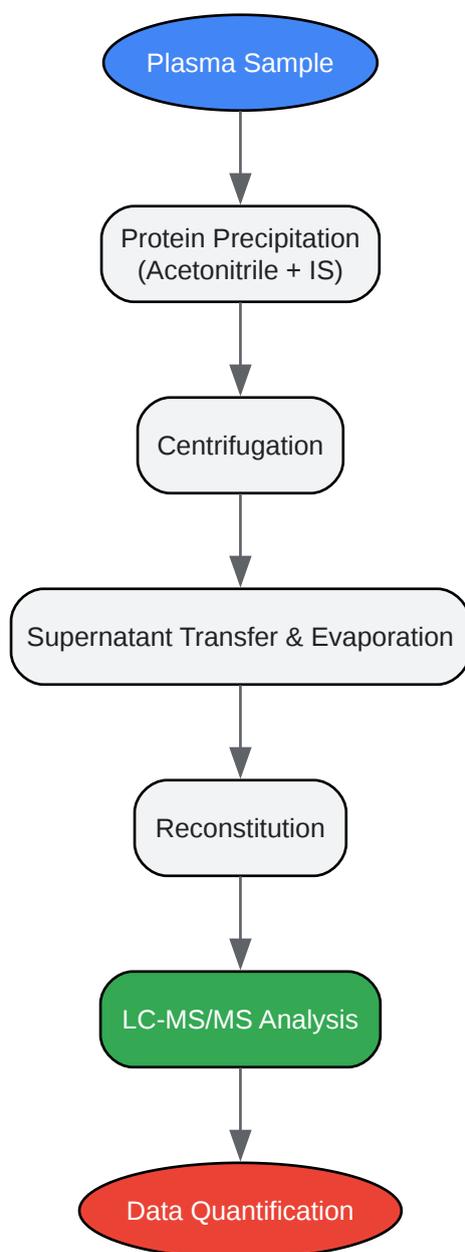
Accurate quantification of tirzepatide in biological matrices is crucial for pharmacokinetic and pharmacodynamic studies. A common method employed is liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Step-by-Step LC-MS/MS Protocol for Tirzepatide Quantification:

- Sample Preparation (Protein Precipitation):
  - To 100  $\mu$ L of plasma sample, add 300  $\mu$ L of acetonitrile containing an internal standard (e.g., a stable isotope-labeled version of tirzepatide).
  - Vortex for 1 minute to precipitate plasma proteins.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu$ L of the mobile phase.
- Chromatographic Separation:
  - LC System: A high-performance liquid chromatography (HPLC) system.
  - Column: A C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8  $\mu$ m particle size).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient Elution: A linear gradient from 10% to 90% Mobile Phase B over 5 minutes.
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5  $\mu$ L.
- Mass Spectrometric Detection:
  - Mass Spectrometer: A triple quadrupole mass spectrometer.
  - Ionization Mode: Electrospray ionization (ESI) in positive mode.
  - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for tirzepatide and the internal standard.
  - Data Analysis: Quantify tirzepatide concentrations by comparing the peak area ratio of the analyte to the internal standard against a standard curve.

Diagram 2: Experimental Workflow for Tirzepatide Quantification



[Click to download full resolution via product page](#)

Caption: Workflow for quantifying tirzepatide in plasma using LC-MS/MS.

## Clinical Development and Applications

Tirzepatide has undergone extensive clinical evaluation in the SURPASS and SURMOUNT clinical trial programs, demonstrating significant efficacy in improving glycemic control in patients with type 2 diabetes and promoting substantial weight loss in individuals with obesity or who are overweight.[4] Clinical data has shown that tirzepatide is superior to several other

antidiabetic medications, including semaglutide and insulin degludec, in terms of both HbA1c reduction and weight loss.[4]

## Conclusion

Tirzepatide represents a significant advancement in the management of type 2 diabetes and obesity. Its unique dual-agonist mechanism of action, targeting both GIP and GLP-1 receptors, provides a powerful and multifaceted approach to improving metabolic health. The favorable pharmacokinetic profile, allowing for once-weekly administration, enhances patient convenience and adherence. As research continues, the full therapeutic potential of tirzepatide is likely to be further elucidated, solidifying its role as a cornerstone therapy in the field of metabolic diseases.

## References

- 4'-Fluoro-3'-methylacetophenone | CAS#:369-32-4. (n.d.). Chemsrc. Retrieved January 25, 2026, from [\[Link\]](#)
- **2-[4-Fluoro-3-(trifluoroMethyl)phenyl]benzonitrile** CAS#: 1365272-74-7. (n.d.). ChemWhat. Retrieved January 25, 2026, from [\[Link\]](#)
- Tirzepatide. (n.d.). In Wikipedia. Retrieved January 25, 2026, from [\[Link\]](#)
- Chavda, V. P., Ajabiya, J., Teli, D., Bojarska, J., & Apostolopoulos, V. (2022). Tirzepatide, a new era of dual-targeted treatment for diabetes and obesity: a mini-review. StatPearls. NCBI Bookshelf. Retrieved January 25, 2026, from [\[Link\]](#)
- 1 • ChemWhat | Database of Chemicals & Biologicals. (n.d.). ChemWhat. Retrieved January 25, 2026, from [\[Link\]](#)
- Tirzepatide. (n.d.). PubChem. National Institutes of Health. Retrieved January 25, 2026, from [\[Link\]](#)
- Vyas, A., et al. (2024). Comprehensive review of tirzepatide: Mechanism, chemistry, analytical method, and clinical development in diabetes management. Taylor & Francis Online. Retrieved January 25, 2026, from [\[Link\]](#)

- Tirzepatide / Niacinamide Injection. (n.d.). Empower Pharmacy. Retrieved January 25, 2026, from [\[Link\]](#)
- Mounjaro (tirzepatide injection) Product Monograph. (2022, November 23). Eli Lilly Canada Inc. Retrieved January 25, 2026, from [\[Link\]](#)
- 10 Tips on Storing and Refrigerating Tirzepatide Safely. (n.d.). TrimBody M.D. Retrieved January 25, 2026, from [\[Link\]](#)
- What Is Compounded Tirzepatide? Benefits and Considerations. (2024, November 13). Hims & Hers Health, Inc. Retrieved January 25, 2026, from [\[Link\]](#)
- The Truth About Compounded Tirzepatide Shelf Life: How Long It Lasts and How to Store It Safely. (n.d.). Blue Medi Spa. Retrieved January 25, 2026, from [\[Link\]](#)
- Does Compounded Tirzepatide Need To Be Refrigerated? (2025, September 17). GobyMeds. Retrieved January 25, 2026, from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Tirzepatide | C225H348N48O68 | CID 156588324 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. Tirzepatide - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 3. forhers.com [[forhers.com](https://forhers.com)]
- 4. Tirzepatide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. jmnc.samipubco.com [[jmnc.samipubco.com](https://jmnc.samipubco.com)]
- 6. pdf.hres.ca [[pdf.hres.ca](https://pdf.hres.ca)]
- 7. tirzepatide | dual GIP/GLP-1 receptor agonist | CAS 2023788-19-2 | Buy LY-3298176; Mounjaro from Supplier InvivoChem [[invivochem.com](https://invivochem.com)]
- 8. Tirzepatide / Niacinamide Injection | Empower Pharmacy [[empowerpharmacy.com](https://empowerpharmacy.com)]

- [9. trimbodymd.com \[trimbodymd.com\]](https://www.trimbodymd.com)
- [10. Does Compounded Tirzepatide Need To Be Refrigerated? \[gobymeds.com\]](https://www.gobymeds.com)
- To cite this document: BenchChem. [CAS 1365272-74-7 physicochemical data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b566885#cas-1365272-74-7-physicochemical-data\]](https://www.benchchem.com/product/b566885#cas-1365272-74-7-physicochemical-data)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)